

# Application Notes and Protocols: Preparation of Rhein-8-glucoside Calcium Stock Solution

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## Compound of Interest

Compound Name: Rhein-8-glucoside calcium

Cat. No.: B10817299

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This document provides a detailed protocol for the preparation, storage, and handling of **Rhein-8-glucoside calcium** stock solutions for in vitro and in vivo studies. **Rhein-8-glucoside calcium** is an anthraquinone compound with potential therapeutic applications, including its activity as a human Protein Tyrosine Phosphatase 1B (hPTP1B) inhibitor.<sup>[1][2]</sup>

## Physicochemical Properties and Solubility Data

Proper preparation of a stock solution requires an understanding of the compound's physicochemical properties. Key data for **Rhein-8-glucoside calcium** is summarized in the table below.

Property	Value	Source
CAS Number	113443-70-2	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>21</sub> H <sub>16</sub> CaO <sub>11</sub>	
Molecular Weight	484.43 g/mol	
Appearance	Yellow crystalline solid	
Storage (Solid)	2-8°C	
Storage (Stock Solution)	≤ -20°C for several months	
Primary Solvents	DMSO, Pyridine, Methanol, Ethanol	
Solubility in DMSO	≥59.7 mg/mL	

## Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a 10 mM stock solution of **Rhein-8-glucoside calcium** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

Materials:

- **Rhein-8-glucoside calcium** (purity ≥98%)
- Dimethyl sulfoxide (DMSO), sterile, anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath

#### Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **Rhein-8-glucoside calcium** to room temperature to prevent condensation.
- Weighing: Carefully weigh out the desired amount of **Rhein-8-glucoside calcium** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.84 mg of the compound.
  - Calculation:
    - $\text{Weight (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
    - $\text{Weight (mg)} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 484.43 \text{ g/mol} \times 1000 \text{ mg/g} = 4.84 \text{ mg}$
- Dissolution:
  - Add the weighed **Rhein-8-glucoside calcium** to a sterile microcentrifuge tube or vial.
  - Add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
- Enhancing Solubility (if necessary): If the compound does not fully dissolve, the following steps can be taken:
  - Gently warm the solution in a 37°C water bath for 5-10 minutes.
  - Place the tube in an ultrasonic bath for 5-10 minutes.
  - Visually inspect the solution to ensure complete dissolution and no visible particulates.
- Aliquoting and Storage:
  - It is recommended to prepare and use the solution on the same day.

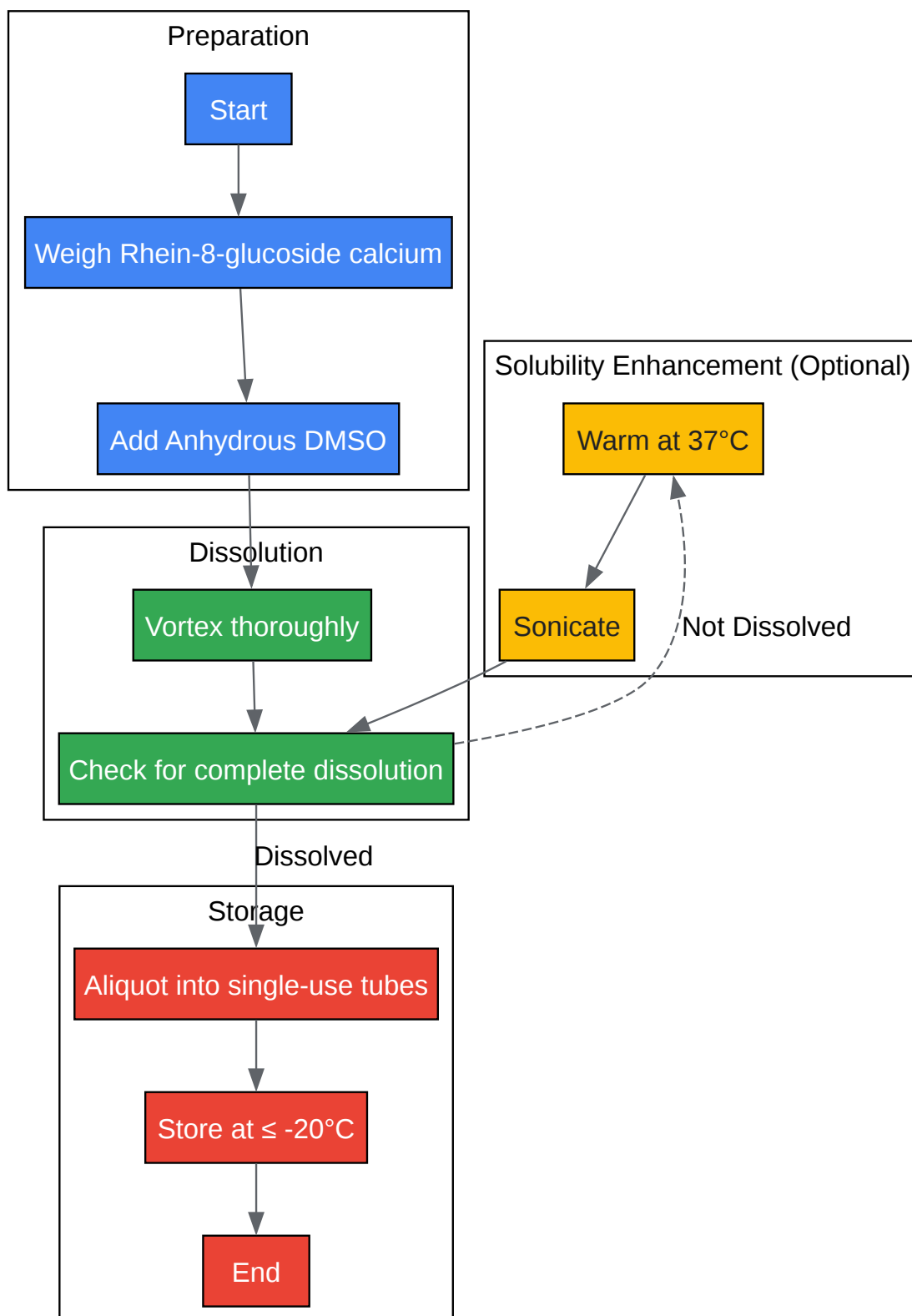
- For long-term storage, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes. This minimizes freeze-thaw cycles.
- Store the aliquots at or below -20°C. The stock solution is stable for several months under these conditions.

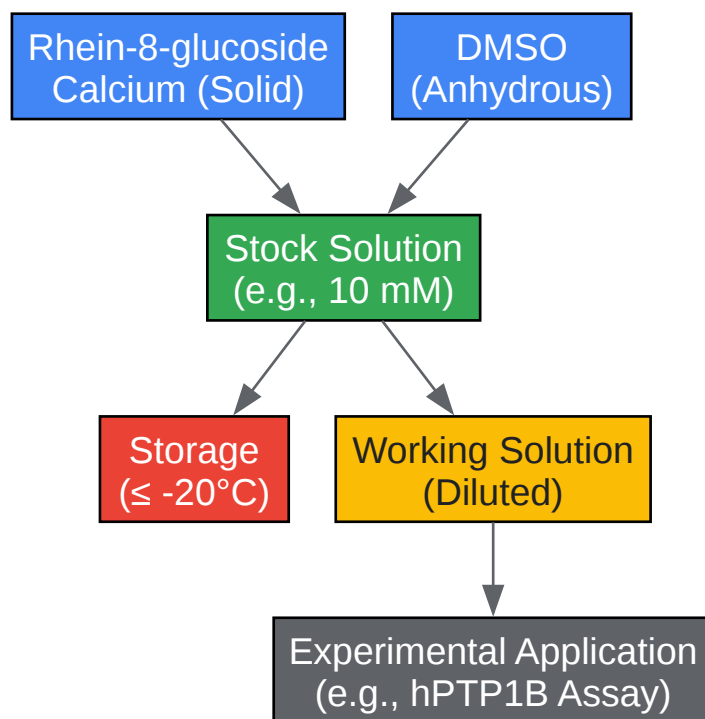
#### Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- Handle **Rhein-8-glucoside calcium** in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.

## Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the stock solution and the logical relationship of key components.





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## References

- 1. Rhein-8-glucoside calcium salt | CAS:113443-70-2 | Anthraquinones | High Purity | Manufacturer BioCrick [[biocrick.com](https://biocrick.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
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